Spectroscopic Profile of (-)-delta-Selinene: A Technical Guide

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Compound of Interest

Compound Name: *(-)-delta-Selinene*

Cat. No.: *B1253722*

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This technical guide provides a comprehensive overview of the spectroscopic data for the natural sesquiterpene, **(-)-delta-Selinene**. The information is compiled to assist in the identification, characterization, and further investigation of this compound.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **(-)-delta-Selinene**, including Mass Spectrometry (MS), Carbon-13 Nuclear Magnetic Resonance (13C NMR), and Infrared (IR) spectroscopy.

Mass Spectrometry (MS)

The mass spectrum of δ-selinene is characterized by its molecular ion peak and a series of fragment ions.[1] The key mass-to-charge ratios (m/z) are detailed below.

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Property	Value	Reference
Molecular Formula	C15H24	[1][2]
Molecular Weight	204.35 g/mol	[2]
Major Fragment Ions (m/z)	204, 189, 161, 127	[2]

Carbon-13 Nuclear Magnetic Resonance (13C NMR)

While a complete, experimentally verified 13C NMR dataset for **(-)-delta-Selinene** is not readily available in the public domain, PubChem indicates the existence of a 13C NMR spectrum.[2] For structurally related eudesmane sesquiterpenes, characteristic chemical shift ranges have been reported and can be used for preliminary assessment.

Infrared (IR) Spectroscopy

Specific experimental IR absorption data for **(-)-delta-Selinene** is not detailed in the currently available literature. However, the IR spectrum of a sesquiterpene like delta-selinene is expected to show characteristic absorption bands corresponding to its structural features. General IR absorption regions for relevant functional groups are provided as a reference.

Functional Group	Characteristic Absorption (cm-1)
C-H stretching (alkanes/alkenes)	2850-3100
C=C stretching (alkenes)	1640-1680
C-H bending	1350-1480

Experimental Protocols

The following are generalized protocols for the isolation and spectroscopic analysis of sesquiterpenes like **(-)-delta-Selinene** from natural sources.

Isolation of (-)-delta-Selinene from Essential Oils

A common method for obtaining **(-)-delta-Selinene** is through the extraction of essential oils from plant material, followed by chromatographic separation.

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- Extraction: Essential oils can be extracted from plant material (e.g., leaves, flowers) via steam distillation or hydrodistillation.
- Chromatographic Separation: The crude essential oil is subjected to column chromatography on silica gel. A non-polar solvent system, such as a gradient of hexane and ethyl acetate, is typically used to elute the different components. Fractions are collected and monitored by thin-layer chromatography (TLC).
- Purification: Fractions containing **(-)-delta-Selinene** are combined and may require further purification using techniques like preparative high-performance liquid chromatography (HPLC) to yield the pure compound.

Spectroscopic Analysis

GC-MS is a primary technique for the identification and quantification of volatile compounds like **(-)-delta-Selinene** in a mixture.

- Sample Preparation: The purified compound or essential oil fraction is dissolved in a volatile solvent (e.g., hexane or dichloromethane).
- GC Conditions:
  - Column: A non-polar capillary column (e.g., DB-5ms).
  - Injector Temperature: Typically around 250 °C.
  - Oven Temperature Program: A temperature gradient is used to separate the components, for example, starting at 60 °C and ramping up to 240 °C.
  - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
  - Scan Range: Typically m/z 40-500.

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NMR spectroscopy is essential for the structural elucidation of the isolated compound.

- Sample Preparation: 1-5 mg of the purified **(-)-delta-Selinene** is dissolved in a deuterated solvent (e.g., chloroform-d, CDCl3) in an NMR tube.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is used.
- Experiments: A suite of NMR experiments is typically performed:
  - 1H NMR: To determine the proton environment.
  - 13C NMR: To identify the number and types of carbon atoms.
  - 2D NMR (COSY, HSQC, HMBC): To establish connectivity between protons and carbons and elucidate the complete molecular structure.

FTIR spectroscopy is used to identify the functional groups present in the molecule.

- Sample Preparation: A small amount of the pure compound can be analyzed as a neat liquid (if applicable) between salt plates (e.g., NaCl or KBr) or as a solution in a suitable solvent (e.g., CCl4).
- Instrumentation: An FTIR spectrometer.
- Data Acquisition: The spectrum is typically recorded in the mid-IR range (4000-400 cm-1). A background spectrum of the solvent or empty sample holder is first collected and subtracted from the sample spectrum.

Logical Workflow

The following diagram illustrates a typical workflow for the isolation and characterization of a natural product like **(-)-delta-Selinene**.

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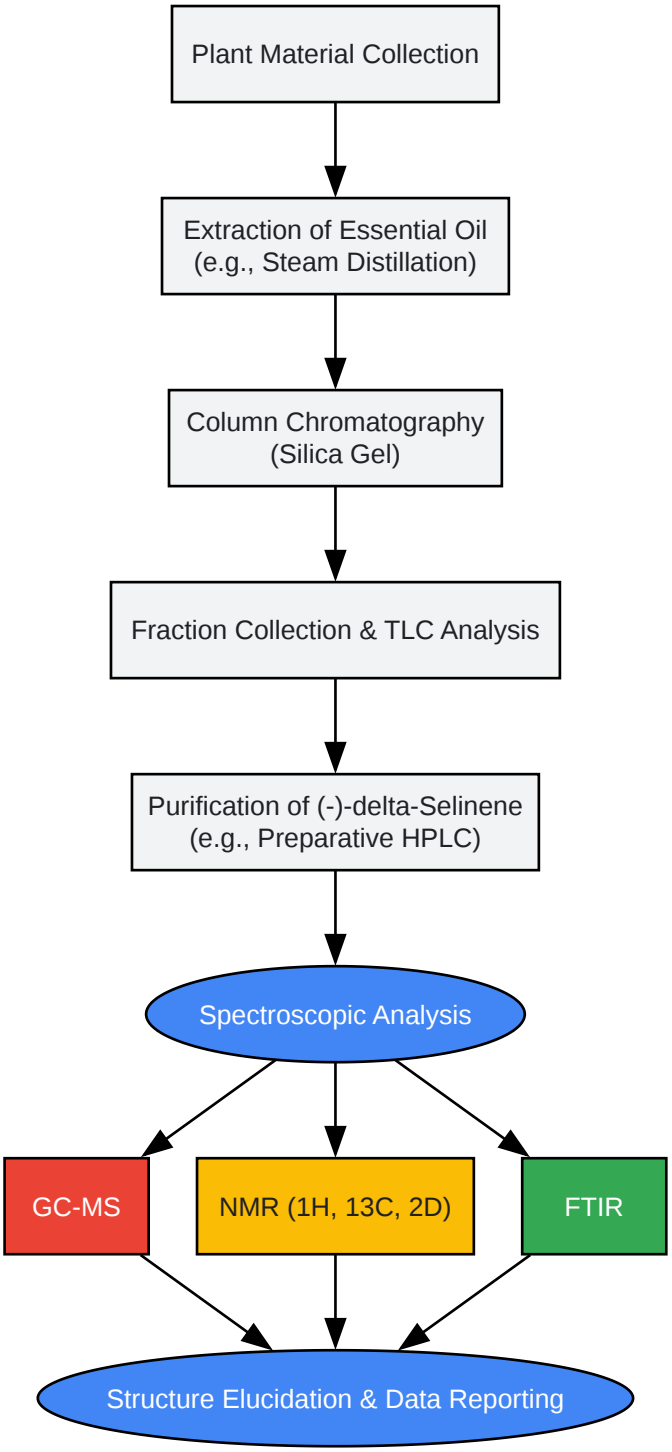
Workflow for Isolation and Characterization of (-)-delta-Selinene



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Workflow for the isolation and spectroscopic characterization of a natural product.

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References

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- 2. delta-Selinene | C15H24 | CID 520383 - PubChem [pubchem.ncbi.nlm.nih.gov]
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